

Technical Guide: Purity Specifications for Fmoc-3-Aminoadipic Acid in Research

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Compound of Interest

Compound Name: *Fmoc-3-aminoadipic acid*

CAS No.: *1185303-08-5*

Cat. No.: *B1390417*

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Executive Summary

This technical guide establishes the critical quality attributes (CQAs) and purity specifications for **Fmoc-3-aminoadipic acid** (also known as Fmoc-

-aminoadipic acid or Fmoc-

-homoglutamic acid). As a non-canonical

-amino acid, this building block is pivotal in peptidomimetic drug design for inducing specific secondary structures (e.g.,

-turns) and enhancing proteolytic stability.

However, its synthesis and application in Solid-Phase Peptide Synthesis (SPPS) present unique challenges compared to standard

-amino acids. This guide details the rigorous purity standards required to prevent common synthetic failures such as chain termination, deletion sequences, and diastereomeric contamination.

Part 1: Critical Quality Attributes (CQAs) & Specifications

For high-fidelity research and pre-clinical development, the following specifications are recommended. These exceed standard commercial "technical grade" requirements to ensure reproducibility in complex syntheses.

Table 1: Recommended Purity Specifications

Parameter	Specification	Criticality	Rationale
Appearance	White to off-white powder	Low	Visual check for oxidation or moisture uptake.
Identity (NMR/MS)	Conforms to structure	High	Confirms correct regioisomer (3-amino vs. 2-amino).
Chemical Purity (HPLC)	98.5% (Target 99.0%)	Critical	Prevents accumulation of truncation/deletion sequences.
Enantiomeric Purity (Chiral HPLC)	99.5% ee	Critical	-amino acids are chiral; stereochemical impurities lead to inseparable diastereomeric peptides.
Free Amine Content	0.15%	High	Free amines cause "double hits" (insertion of two residues in one cycle).
Fmoc- -Alanine Impurity	0.10%	Critical	A specific byproduct of Fmoc-OSu activation that inserts an extra -Ala residue.
Acetate Content	0.02%	High	Acetate (from solvents) permanently terminates peptide chains (acetylation).
Water Content (KF)	1.0%	Medium	Excess water hydrolyzes active

esters during
coupling.

Side-Chain Protection

98% (e.g., -OtBu)

High

Loss of side-chain
protection leads to
branching or
polymerization.

Part 2: Impurity Profile & Mechanistic Origins

Understanding the source of impurities allows researchers to troubleshoot synthesis failures effectively.

The "Lossen Rearrangement" Impurity (Fmoc- -Ala-OH)

Unlike standard amino acids, Fmoc-derivatives prepared using Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) are prone to a specific side reaction known as the Lossen rearrangement.^[1]

- Mechanism: Trace base catalyzes the rearrangement of the hydroxysuccinimide ester, inserting a methylene group to form -alanine.
- Impact: This impurity couples to the peptide, inserting a "ghost" -alanine residue that shifts the reading frame and molecular weight by +71 Da.
- Detection: It often co-elutes with the main peak in standard C18 HPLC but can be resolved using phenyl-hexyl columns or specific gradients.

Regioisomeric Contamination

3-Aminoadipic acid is a positional isomer of 2-aminoadipic acid (-aminoadipic acid).

- Origin: Mixed isomers arising from non-selective synthesis routes (e.g., unoptimized Arndt-Eistert homologation of Aspartic acid).

- Impact: Incorporation of the

-isomer alters the backbone topology completely, disrupting designed secondary structures (

-sheets/helices).

Enantiomeric Impurities

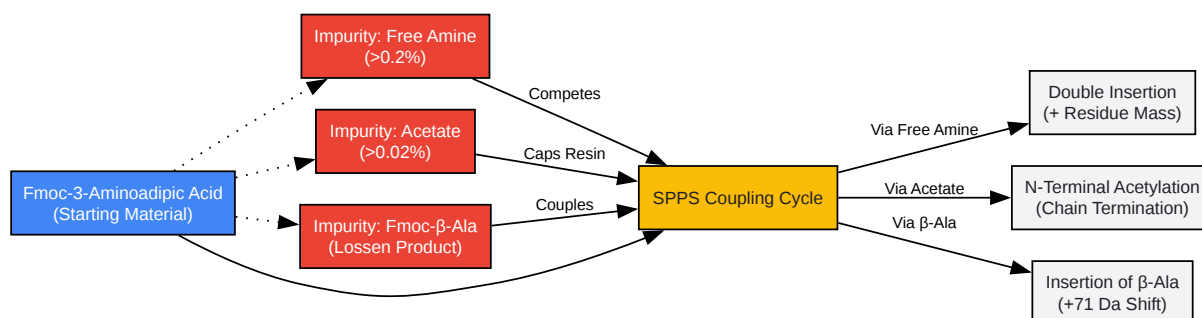
Synthesis of

-amino acids often requires chiral resolution. Incomplete resolution leads to the presence of the distomer (e.g., (S)-isomer in an (R)-batch).

- Impact: In SPPS, this results in "diastereomeric peptides" (e.g., L-L-D-L vs L-L-L-L) which are often impossible to separate by preparative HPLC.

Part 3: Visualization of Impurity Propagation

The following diagram illustrates how a single impurity in the starting material propagates into complex failure sequences during SPPS.



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Caption: Propagation of specific raw material impurities into peptide synthesis failure modes.

Part 4: Analytical Protocols

To validate the purity of **Fmoc-3-aminoadipic acid**, the following analytical workflows are recommended.

High-Performance Liquid Chromatography (HPLC) - Chemical Purity[2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 265 nm (Fmoc absorption max) and 210 nm (peptide bond).
- Pass Criteria: Main peak area >98.5%. No single impurity >0.5%.

Chiral HPLC - Enantiomeric Purity

Standard C18 columns cannot separate enantiomers. Use polysaccharide-based stationary phases.[2]

- Column: Chiralpak IC or IA (Daicel), 5 μm , 4.6 x 250 mm.
- Mobile Phase: n-Hexane : Ethanol : TFA (80 : 20 : 0.1) - Isocratic.[2]
- Flow Rate: 1.0 mL/min.[2]
- Rationale: The immobilized polysaccharide selector discriminates between the spatial arrangement of the (R) and (S) Fmoc-

-amino acid.

Gas Chromatography (GC) - Free Amine & Solvents

- Method: Headspace GC for residual solvents (Ethyl Acetate, DCM).

- Free Amine Test: While the Kaiser test is qualitative, a quantitative GC assay (derivatization with TFAA) is preferred for vendors to certify <0.2% free amine content.

Part 5: Handling and Storage

- Temperature: Store at +2°C to +8°C. Long-term storage at -20°C is recommended to prevent slow hydrolysis of the side-chain ester.
- Moisture: Hygroscopic. Allow the bottle to equilibrate to room temperature before opening to prevent condensation, which accelerates Fmoc cleavage.

References

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Sources

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